

OG-L002 hydrochloride stability and storage conditions

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Compound of Interest

Compound Name: OG-L002 hydrochloride

Cat. No.: B10764183

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Technical Support Center: OG-L002 Hydrochloride

This technical support center provides guidance on the stability and storage of **OG-L002 hydrochloride**, along with troubleshooting for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **OG-L002 hydrochloride**?

A1: Solid **OG-L002 hydrochloride** is stable for at least four years when stored at -20°C.[1][2] For shorter-term storage, some suppliers suggest 2-8°C, provided the compound is kept desiccated.[3]

Q2: How should I prepare and store stock solutions of **OG-L002 hydrochloride**?

A2: Stock solutions should be prepared in appropriate solvents such as DMSO or ethanol. For long-term storage, it is recommended to aliquot the stock solutions and store them at -80°C to avoid repeated freeze-thaw cycles.[2][4] Under these conditions, solutions are stable for at least one to two years.[2][4] For short-term storage of up to one month, -20°C is acceptable.[2]

Q3: What are the known solubilities of OG-L002 and its hydrochloride salt?

A3: The solubility of OG-L002 and its hydrochloride salt varies depending on the solvent. The following table summarizes the reported solubility data.

Solvent	OG-L002 Solubility	OG-L002 Hydrochloride Solubility
DMSO	50 mg/mL[1], 45 mg/mL[2]	20 mg/mL (clear solution)[3]
DMF	50 mg/mL[1]	Not specified
Ethanol	10 mg/mL[1]	Not specified
Water	Not specified	20 mg/mL (clear solution)[3]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL[1]	Not specified

Q4: Is **OG-L002 hydrochloride** sensitive to light?

A4: While specific photostability studies for **OG-L002 hydrochloride** are not readily available in the public domain, it is a general best practice for all small molecules to be protected from light to prevent potential photodegradation. Therefore, it is recommended to store **OG-L002 hydrochloride** in light-protecting containers and to minimize its exposure to light during experiments.

Experimental Protocols

Protocol 1: Assessment of OG-L002 Hydrochloride Stability by HPLC

This protocol outlines a general procedure for conducting forced degradation studies to assess the stability of **OG-L002 hydrochloride** under various stress conditions. A stability-indicating High-Performance Liquid Chromatography (HPLC) method is employed to separate the parent compound from any potential degradation products.

1. Preparation of Stock Solution:

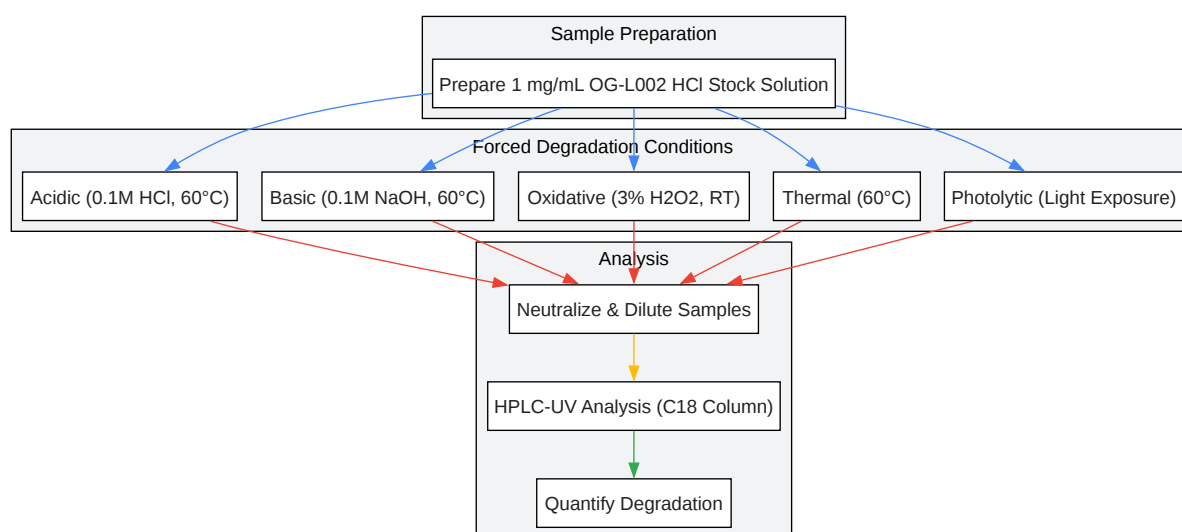
- Prepare a 1 mg/mL stock solution of **OG-L002 hydrochloride** in a suitable solvent (e.g., a mixture of acetonitrile and water).

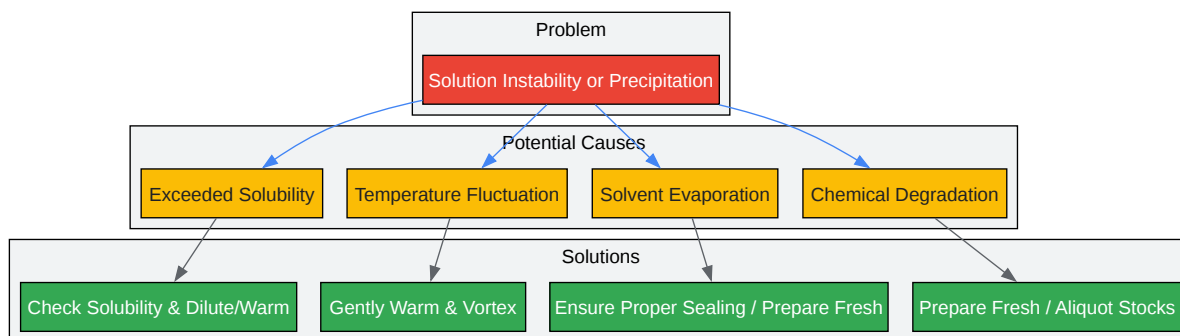
2. Application of Stress Conditions:

- Acidic Hydrolysis: Mix the stock solution with an equal volume of 0.1 M HCl. Incubate at 60°C for 24 hours.
- Basic Hydrolysis: Mix the stock solution with an equal volume of 0.1 M NaOH. Incubate at 60°C for 24 hours.
- Oxidative Degradation: Mix the stock solution with an equal volume of 3% hydrogen peroxide. Keep at room temperature for 24 hours.
- Thermal Degradation: Incubate the stock solution at 60°C for 24 hours.
- Photolytic Degradation: Expose the stock solution to direct sunlight or a photostability chamber for 24 hours. A control sample should be wrapped in aluminum foil to exclude light.

3. Sample Analysis by HPLC-UV:

- After the incubation period, neutralize the acidic and basic samples.
- Dilute all samples to a suitable concentration (e.g., 100 µg/mL) with the mobile phase.
- Analyze the samples using a reversed-phase C18 column.
- A typical mobile phase could be a gradient of acetonitrile and water with 0.1% formic acid.
- Use UV detection at the λ_{max} of OG-L002 (260 nm).^[1]
- The percentage of degradation can be calculated by comparing the peak area of **OG-L002 hydrochloride** in the stressed samples to that of an unstressed control sample.





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References

- 1. chromatographyonline.com [chromatographyonline.com]
- 2. ijtserd.com [ijtsrd.com]
- 3. researchgate.net [researchgate.net]
- 4. scispace.com [scispace.com]
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